

# Application Notes and Protocols for the Synthesis of N-Boc-serinol

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## Compound of Interest

Compound Name: *N*-Boc-serinol

Cat. No.: B1682942

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Introduction: **N-Boc-serinol**, also known as (tert-butoxycarbonyl)-2-amino-1,3-propanediol, is a valuable building block in organic synthesis, particularly in the fields of medicinal chemistry and drug development.<sup>[1]</sup> Its structure incorporates a Boc-protected amine and two primary hydroxyl groups, which allows for selective chemical modifications. The tert-butoxycarbonyl (Boc) protecting group is stable under a variety of reaction conditions but can be readily removed under mild acidic conditions, making it an ideal protecting group for multi-step syntheses.<sup>[2][3]</sup> This document provides a detailed protocol for the synthesis of **N-Boc-serinol** via the direct N-protection of serinol using di-tert-butyl dicarbonate.

## Data Presentation

The following table summarizes the quantitative data for the synthesis of **N-Boc-serinol** from serinol.

Parameter	Value	Reference
Reactants		
Serinol (2-Amino-1,3-propanediol)	1.00 g (0.011 mol)	<a href="#">[2]</a>
Di-tert-butyl dicarbonate (Boc <sub>2</sub> O)	2.40 g (0.011 mol)	<a href="#">[2]</a>
Solvent		
Ethanol	100 mL	
Reaction Conditions		
Temperature	Room Temperature	
Reaction Time	16 hours	
Product Information		
Product	N-Boc-serinol	
Yield	2.10 g (100%)	
Appearance	White to off-white solid	
Melting Point	85-89 °C	

## Experimental Protocol

This protocol details the synthesis of **N-Boc-serinol** through the protection of the amino group of serinol with di-tert-butyl dicarbonate.

### Materials and Equipment:

- Serinol (2-Amino-1,3-propanediol)
- Di-tert-butyl dicarbonate (Boc<sub>2</sub>O)
- Ethanol (Reagent grade)

- Round-bottom flask
- Magnetic stirrer and stir bar
- Standard laboratory glassware
- Rotary evaporator

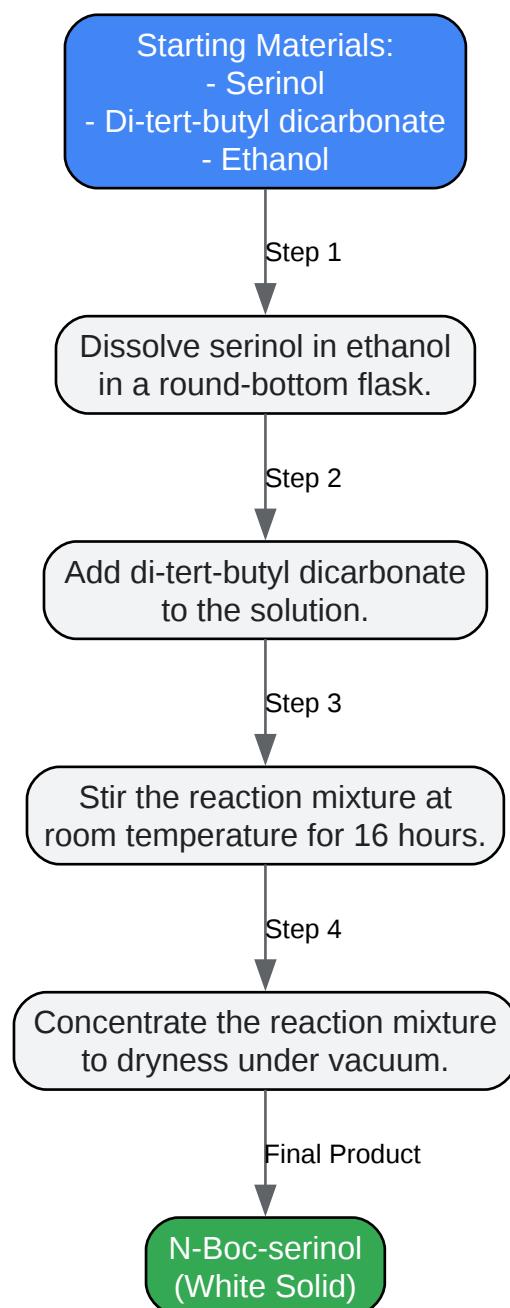
**Procedure:**

- Reaction Setup:
  - In a round-bottom flask, dissolve 1.00 g of serinol in 100 mL of ethanol.
  - Stir the solution at room temperature using a magnetic stirrer until the serinol is completely dissolved.
- Addition of Boc Anhydride:
  - To the stirred solution of serinol, add 2.40 g of di-tert-butyl dicarbonate.
- Reaction:
  - Allow the reaction mixture to stir at room temperature for 16 hours.
  - The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up and Isolation:
  - Upon completion of the reaction, concentrate the reaction solution to dryness under vacuum using a rotary evaporator.
  - The resulting solid is **N-Boc-serinol**.
- Purification (if necessary):
  - The crude product is often of high purity. However, if further purification is required, recrystallization from a suitable solvent system (e.g., ethyl acetate/hexanes) can be performed.

- Characterization:
  - The final product should be a white to off-white solid.
  - The melting point should be in the range of 85-89 °C.

## Experimental Workflow Diagram

The following diagram illustrates the workflow for the synthesis of **N-Boc-serinol**.



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## References

- 1. Cas 125414-41-7, N-BOC-SERINOL, 97 | lookchem [lookchem.com]
- 2. N-BOC-SERINOL, 97 CAS#: 125414-41-7 [m.chemicalbook.com]
- 3. jk-sci.com [jk-sci.com]
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